

# 2-(2-Bromoethoxy)tetrahydro-2H-pyran IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-(2-Bromoethoxy)tetrahydro-2H-pyran

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## An In-Depth Technical Guide to 2-(2-Bromoethoxy)tetrahydro-2H-pyran

This guide provides a comprehensive overview of **2-(2-Bromoethoxy)tetrahydro-2H-pyran**, a key organic building block utilized in various synthetic applications. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, a standard synthesis protocol, and its applications.

## Chemical Identity

- IUPAC Name: 2-(2-bromoethoxy)oxane[1]
- Common Name: **2-(2-Bromoethoxy)tetrahydro-2H-pyran**[1][2][3]
- Synonyms:
  - 2H-Pyran, 2-(2-bromoethoxy)tetrahydro-[1][4]
  - 2-(2-BROMO-ETHOXY)-TETRAHYDRO-PYRAN[5]
  - 2-BROMO-O-TETRAHYDROPYRANYL-ETHANOL[5]
  - 2-[(2-Bromoethyl)oxy]tetrahydro-2H-pyran[5]

## Physicochemical Properties

The quantitative data for **2-(2-Bromoethoxy)tetrahydro-2H-pyran** are summarized in the table below for easy reference and comparison.

| Property          | Value                                                                        |
|-------------------|------------------------------------------------------------------------------|
| CAS Number        | 17739-45-6[1][2][3]                                                          |
| Molecular Formula | C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub> [1][2][3][6]                 |
| Molecular Weight  | 209.08 g/mol [1][2][3][6]                                                    |
| Appearance        | Colorless to Almost Colorless Liquid[3]                                      |
| Density           | 1.384 g/mL at 25 °C[2][3][6]                                                 |
| Boiling Point     | 62-64 °C at 0.4 mmHg[3][6][7]                                                |
| Flash Point       | 88 °C (190.4 °F) - closed cup[2][6]                                          |
| Refractive Index  | n <sub>20/D</sub> 1.482[3]                                                   |
| Storage           | Store at 2°C - 8°C in a dry, dark place with the container well-closed[2][3] |

## Synthesis Protocol

**2-(2-Bromoethoxy)tetrahydro-2H-pyran** is synthesized from 2-bromoethanol and 3,4-dihydro-2H-pyran.[3][8] This reaction involves the protection of the hydroxyl group of 2-bromoethanol with a tetrahydropyranyl (THP) group.

## Experimental Methodology

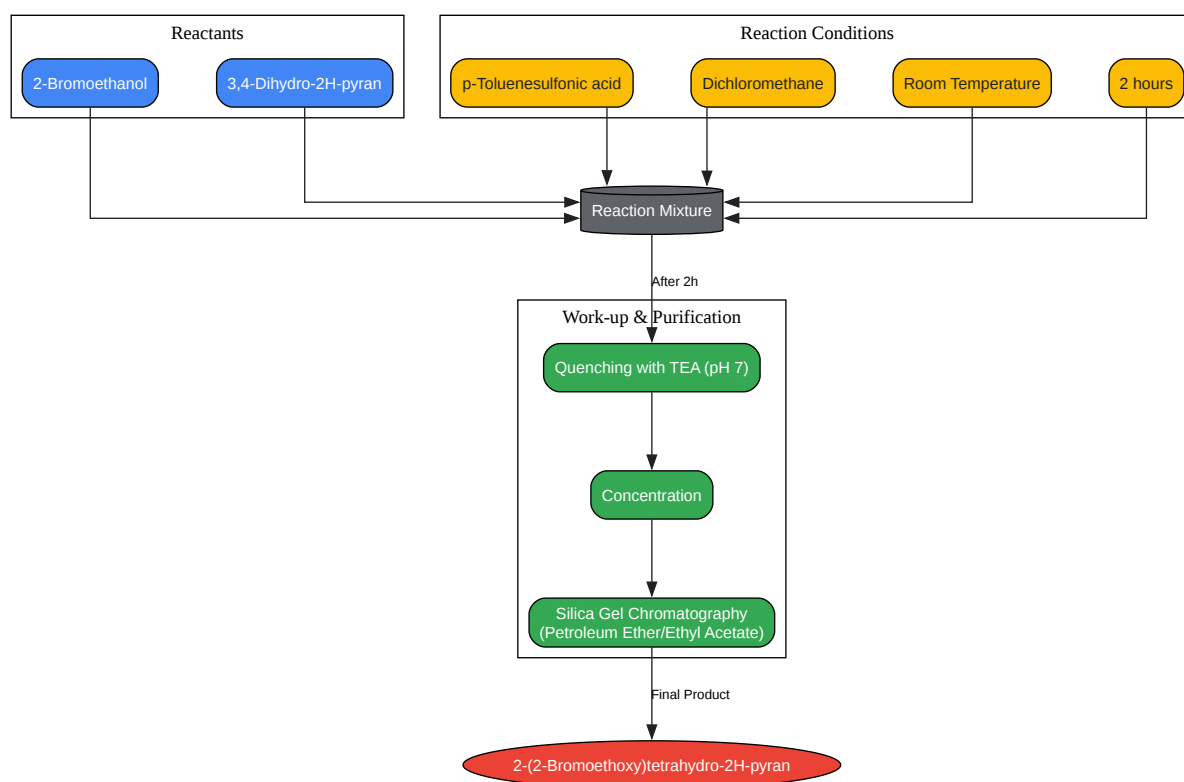
Materials:

- 2-Bromoethanol (1 equivalent)
- 3,4-Dihydro-2H-pyran (1 equivalent)
- p-Toluenesulfonic acid (catalyst)

- Dichloromethane (solvent)
- Triethylamine (for quenching)
- Silica gel for column chromatography
- Petroleum ether and Ethyl acetate (eluent)

Procedure:

- To a solution of 2-bromoethanol (3.8 g, 30.0 mmol) and 3,4-dihydro-2H-pyran (2.5 g, 30.0 mmol) dissolved in dichloromethane (50 mL), add p-toluenesulfonic acid (380.0 mg, 2.2 mmol) in portions.[3] For larger scale synthesis, the mixture can be cooled to 0 °C before the dropwise addition of 3,4-dihydropyran.[8]
- Stir the reaction mixture at room temperature for 2 hours.[3] The reaction progress can be monitored by Gas Chromatography (GC).[8]
- Upon completion, the reaction can be quenched by adding triethylamine until a pH of 7 is reached.[8]
- Concentrate the mixture under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography using a petroleum ether/ethyl acetate (50:1) eluent system to yield **2-(2-bromoethoxy)tetrahydro-2H-pyran** as a colorless oil (5.6 g, 89% yield).[3]



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Caption: Synthesis workflow for **2-(2-Bromoethoxy)tetrahydro-2H-pyran**.

## Applications in Synthesis

**2-(2-Bromoethoxy)tetrahydro-2H-pyran** serves as a versatile organic building block.[3][7]

The tetrahydropyranyl (THP) group is a common protecting group for alcohols, which can be easily removed under acidic conditions.[8] This compound is primarily used to introduce a protected hydroxyethyl group onto a target molecule.[8]

It has been utilized in the synthesis of various complex molecules, including:

- Estrogen ligands that incorporate carborane.[3]
- 2-hydroxyethyl derivatives of cardiolipin analogs.
- Furan-fused compounds, indoles, and pyrazoles.
- Multidentate  $^{18}\text{F}$ -polypegylated styrylpyridines for imaging A $\beta$  plaques.

## Safety and Handling

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2][6]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]

Personal Protective Equipment (PPE):

- Eyeshields, gloves, and a dust mask (type N95, US) are recommended.

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## References

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